

# Essential Safety and Handling Protocols for Moxifloxacin Hydrochloride (LY 186826)

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## Compound of Interest

Compound Name: LY 186826

Cat. No.: B1675593

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This document provides critical safety and logistical information for the handling of Moxifloxacin Hydrochloride, identified by the CAS Registry Number 186826-86-8.<sup>[1][2][3]</sup> Moxifloxacin Hydrochloride is a fourth-generation synthetic broad-spectrum fluoroquinolone antibiotic.<sup>[2][4]</sup> Adherence to the following procedures is mandatory to ensure the safety of all personnel and the integrity of research activities.

## Personal Protective Equipment (PPE)

To mitigate risks of exposure, the following personal protective equipment must be worn at all times when handling Moxifloxacin Hydrochloride:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable. Discard and replace if any signs of degradation or chemical breakthrough are observed.
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes or airborne particles.
Respiratory Protection	Not generally required under normal use with adequate ventilation.	In cases of insufficient ventilation or potential for aerosolization, a NIOSH-approved respirator may be necessary.
Body Protection	Laboratory coat	A standard lab coat is required to prevent skin contact.

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated area to minimize dust or aerosol formation.
- Avoid direct contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry place, protected from light and moisture.<sup>[4]</sup>

### First Aid Measures:

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.
- After skin contact: Wash off with soap and plenty of water.

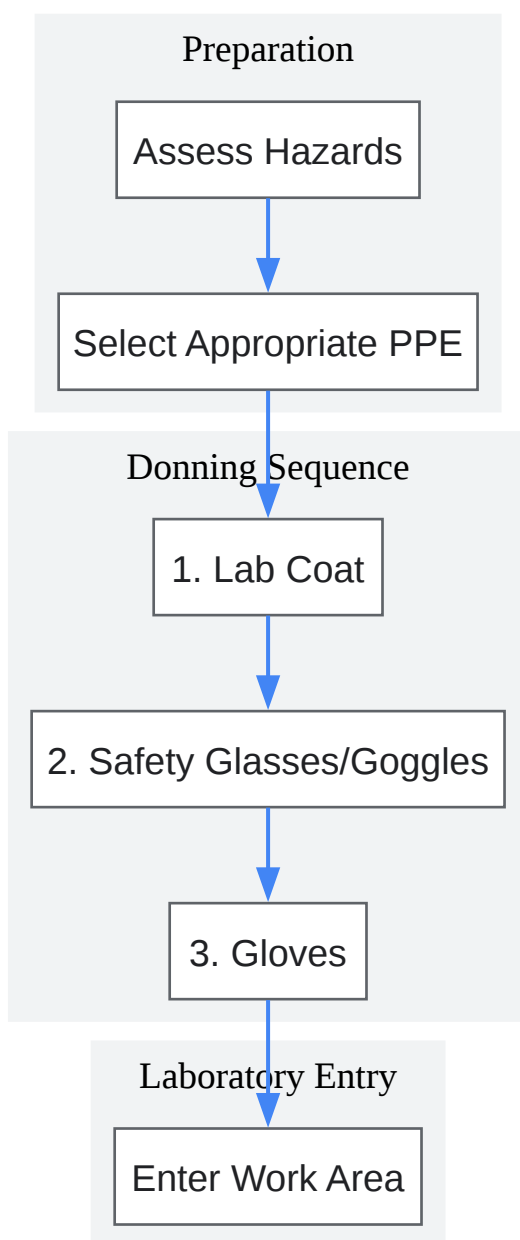
- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- After swallowing: Rinse mouth with water. Do NOT induce vomiting.

#### Spill and Disposal Procedures:

- In case of a spill, avoid dust formation. Sweep up the material and place it in a suitable, closed container for disposal.
- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.

## Logical Workflow for Donning Personal Protective Equipment

The following diagram illustrates the correct sequence for putting on PPE to ensure maximum protection when working with Moxifloxacin Hydrochloride.



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*Figure 1. Recommended sequence for donning PPE.*

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## References

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- 3. 186826-86-8|1-Cyclopropyl-6-fluoro-7-((4aS,7aS)-hexahydro-1H-pyrrolo[3,4-b]pyridin-6(2H)-yl)-8-methoxy-4-oxo-1,4-dihydroquinoline-3-carboxylic acid hydrochloride|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 4. Moxifloxacin hydrochloride - CAS-Number 186826-86-8 - Order from Chemodex [[chemodex.com](https://chemodex.com)]
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